

Solubility Profile of N-tert-butylacrylamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Butylacrylamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-tert-**butylacrylamide** (TBA) in a range of common solvents. The data presented is critical for professionals in chemical synthesis, polymer science, and pharmaceutical development, where TBA is utilized as a versatile monomer and intermediate. This document summarizes key solubility data, details the experimental methodology for its determination, and provides visual representations of the experimental workflow and solubility trends.

Quantitative Solubility Data

The solubility of N-tert-**butylacrylamide** is dependent on both the solvent and the temperature. A key study in the Journal of Chemical & Engineering Data systematically measured the mole fraction solubility of TBA in seven different solvents across a temperature range of 279.15 K to 353.15 K.^{[1][2][3]} The data from this study is summarized in the table below for easy comparison.

Temperature (K)	Water	Ethanol	Dichloromethane	Ethyl Acetate	Formamide	N,N-Dimethylformamide (DMF)	N,N-Dimethylacetamide (DMAC)
279.15	0.0018	0.0381	0.0523	0.0645	0.0215	0.1895	0.2314
283.15	0.0021	0.0453	0.0621	0.0768	0.0258	0.2241	0.2732
288.15	0.0025	0.0552	0.0754	0.0931	0.0318	0.2713	0.3298
293.15	0.0030	0.0671	0.0919	0.1132	0.0392	0.3284	0.3971
298.15	0.0036	0.0815	0.1121	0.1378	0.0483	0.3955	0.4763
303.15	0.0043	0.0989	0.1367	0.1675	0.0595	0.4731	0.5682
308.15	0.0051	0.1198	0.1661	0.2033	0.0731	0.5615	0.6731
313.15	0.0061	0.1449	0.2013	0.2461	0.0895	0.6611	0.7912
318.15	0.0073	0.1749	0.2431	0.2969	0.1093	0.7721	0.9234
323.15	0.0087	0.2106	0.2926	0.3568	0.1331	-	-
328.15	0.0104	0.2531	0.3511	0.4278	0.1614	-	-
333.15	0.0125	0.3036	0.4201	0.5112	0.1951	-	-
338.15	0.0149	0.3631	0.5012	0.6085	0.2351	-	-
343.15	0.0178	0.4329	0.5962	0.7219	0.2823	-	-
348.15	0.0212	0.5146	0.7071	0.8535	0.3379	-	-
353.15	0.0253	0.6101	0.8361	-	0.4031	-	-

Data sourced from the Journal of Chemical & Engineering Data.^{[1][2][3]} Note: The solubility of TBA in DMF and DMAC was not reported at higher temperatures in the cited study.

Other sources provide qualitative and single-point solubility data. For instance, N-tert-butylacrylamide is described as sparingly soluble in water. One source indicates a water

solubility of 1 g/L at 30°C and 3.8 g/L in unspecified organic solvents at 20°C.[2][4][5] Another suggests a minimum water solubility of 9 g/L at ambient conditions.

Experimental Protocol: Synthetic Method for Solubility Determination

The quantitative data presented above was obtained using a synthetic method, a common technique for determining the solubility of a solid in a liquid. The following is a detailed protocol based on the description of this method.

Objective: To determine the saturation solubility of N-tert-**butylacrylamide** in a given solvent at various temperatures.

Apparatus:

- Jacketed glass vessel
- Constant temperature bath with circulator
- Magnetic stirrer
- Calibrated thermometer or thermocouple
- Laser generator and photoelectric transducer (for precise detection of dissolution)
- Analytical balance

Procedure:

- Preparation:
 - Ensure the N-tert-**butylacrylamide** is of high purity (e.g., >99%).
 - Use analytical grade solvents.
 - Accurately weigh a specific amount of the chosen solvent and add it to the jacketed glass vessel.

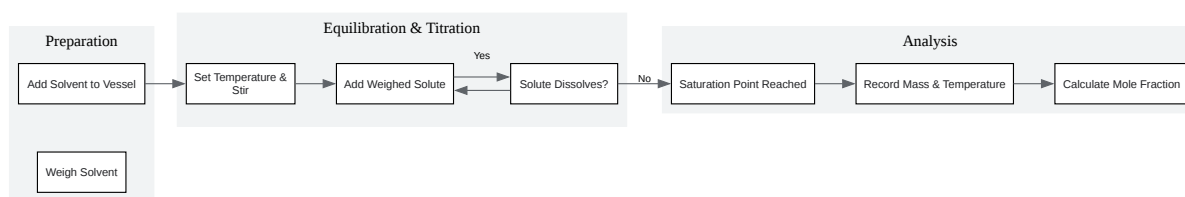
- Temperature Control:
 - Set the constant temperature bath to the desired starting temperature.
 - Allow the solvent in the jacketed vessel to equilibrate to the set temperature, ensuring constant stirring.
- Solute Addition:
 - Begin adding small, precisely weighed portions of N-tert-**butylacrylamide** to the solvent while maintaining constant stirring.
 - Allow sufficient time between additions for the solute to dissolve completely. The complete dissolution can be visually monitored or, for higher accuracy, by observing the intensity of a laser beam passing through the solution. A constant maximum intensity indicates complete dissolution.
- Saturation Point Determination:
 - Continue adding the solute until a slight excess of solid remains undissolved, indicating that the solution is saturated. This can be detected by a sudden and persistent decrease in the intensity of the transmitted laser light.
 - To ensure equilibrium is reached, continue stirring the saturated solution for a prolonged period (e.g., 2 hours).
- Data Recording:
 - Record the total mass of the dissolved N-tert-**butylacrylamide** and the mass of the solvent.
 - Record the equilibrium temperature.
- Temperature Variation:
 - To determine the solubility at different temperatures, incrementally increase the temperature of the constant temperature bath.

- At each new temperature, continue to add small, weighed portions of the solute until saturation is reached again, following the same procedure as above.
- Repeat this process for all desired temperature points.
- Calculation:
 - For each temperature point, calculate the mole fraction solubility (x) using the following formula: $x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$ where:
 - m_1 is the mass of the solute (N-tert-**butylacrylamide**)
 - M_1 is the molar mass of the solute
 - m_2 is the mass of the solvent
 - M_2 is the molar mass of the solvent

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the synthetic method for determining the solubility of N-tert-**butylacrylamide**.

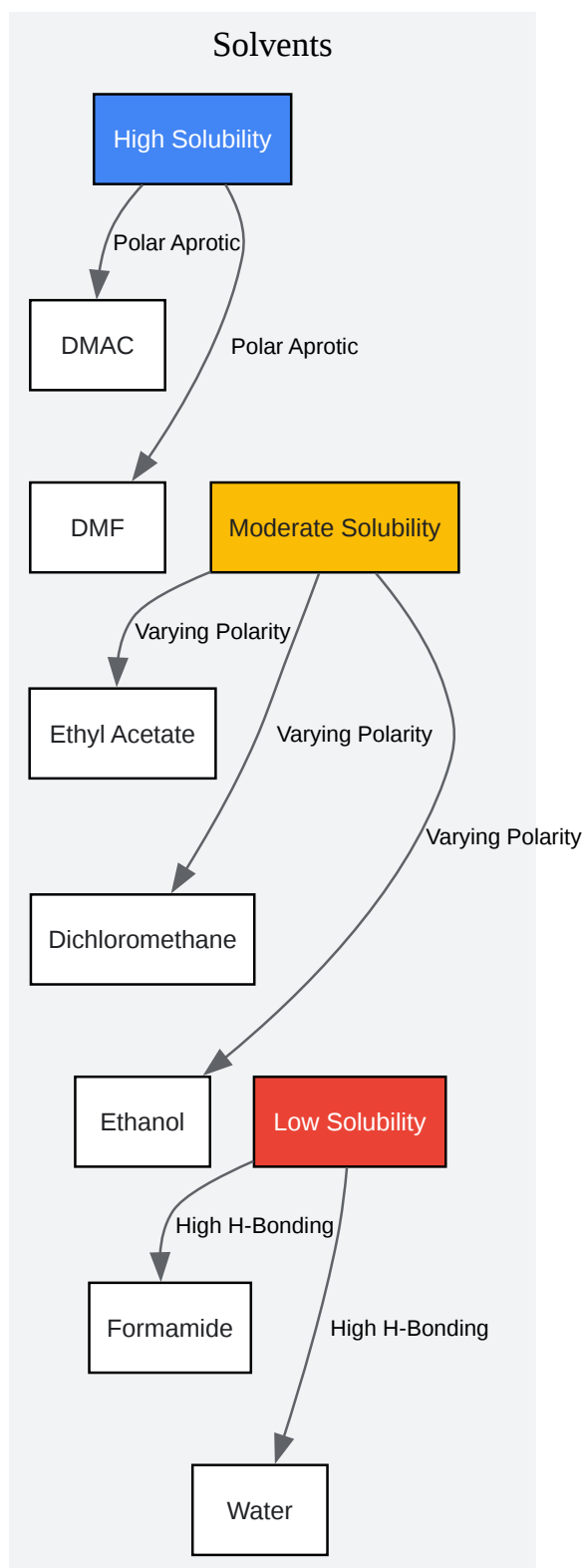


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Caption: Experimental workflow for the synthetic method of solubility determination.

Logical Relationship of TBA Solubility in Different Solvents

The solubility of N-tert-**butylacrylamide** shows a clear trend related to the nature of the solvent. The following diagram illustrates the general relationship observed from the experimental data.



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Caption: General trend of N-tert-**butylacrylamide** solubility in various solvents.

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